

Technical Support Center: Optimizing Nelociguat for In Vitro Studies

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Compound of Interest

Compound Name: Nelociguat

Cat. No.: B1678019

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This guide provides researchers, scientists, and drug development professionals with essential information, protocols, and troubleshooting advice for using **Nelociguat** in in vitro experiments.

Frequently Asked Questions (FAQs)

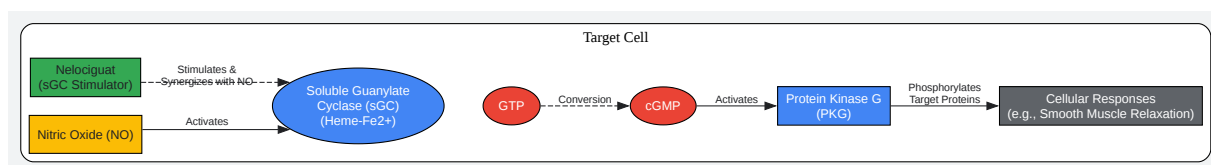
General Information

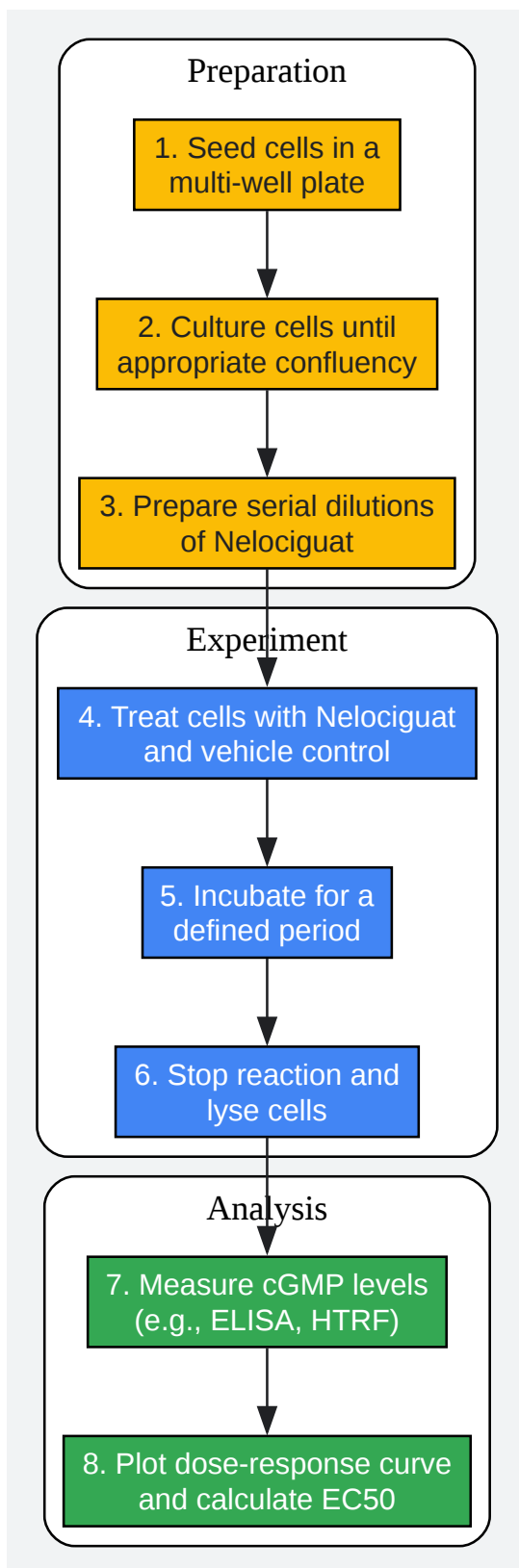
Q1: What is **Nelociguat** and what is its primary mechanism of action?

Nelociguat, also known as BAY 60-4552, is a potent and selective stimulator of soluble guanylate cyclase (sGC).[1][2][3] It functions by directly stimulating sGC, a key enzyme in the nitric oxide (NO) signaling pathway, and it acts synergistically with endogenous NO to increase the production of cyclic guanosine monophosphate (cGMP).[4][5] This leads to various downstream effects, including smooth muscle relaxation and vasodilation. **Nelociguat** is also known to be an active metabolite of the drug Riociguat.

The NO-sGC-cGMP Signaling Pathway

The diagram below illustrates the signaling cascade activated by **Nelociguat**.





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